

Safe Disposal of 4-Bromo-3-methylbenzonitrile: A Procedural Guide

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Compound of Interest

Compound Name: 4-Bromo-3-methylbenzonitrile

Cat. No.: B1271910

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Researchers and professionals in drug development must adhere to strict protocols for the disposal of chemical reagents to ensure laboratory and environmental safety. This guide provides essential information and a step-by-step procedure for the proper disposal of **4-Bromo-3-methylbenzonitrile**.

Key Safety and Physical Data

4-Bromo-3-methylbenzonitrile is classified as an acute toxin if ingested, inhaled, or absorbed through the skin, and is a combustible solid.^[1] Adherence to appropriate safety measures is paramount during handling and disposal.

Property	Value	Source
CAS Number	41963-20-6	^[1] ^[2]
Molecular Formula	C ₈ H ₆ BrN	^[2]
Molecular Weight	196.04 g/mol	^[1] ^[2]
Melting Point	53-57 °C	^[1]
Hazard Classifications	Acute Toxicity 4 (Oral, Dermal, Inhalation)	^[1]
Storage Class	11 (Combustible Solids)	^[1]

Experimental Protocol: Waste Disposal

The primary and universally mandated procedure for the disposal of **4-Bromo-3-methylbenzonitrile** is to use a licensed and approved hazardous waste disposal facility.^{[3][4]} The following protocol outlines the necessary steps to ensure compliance and safety.

Materials:

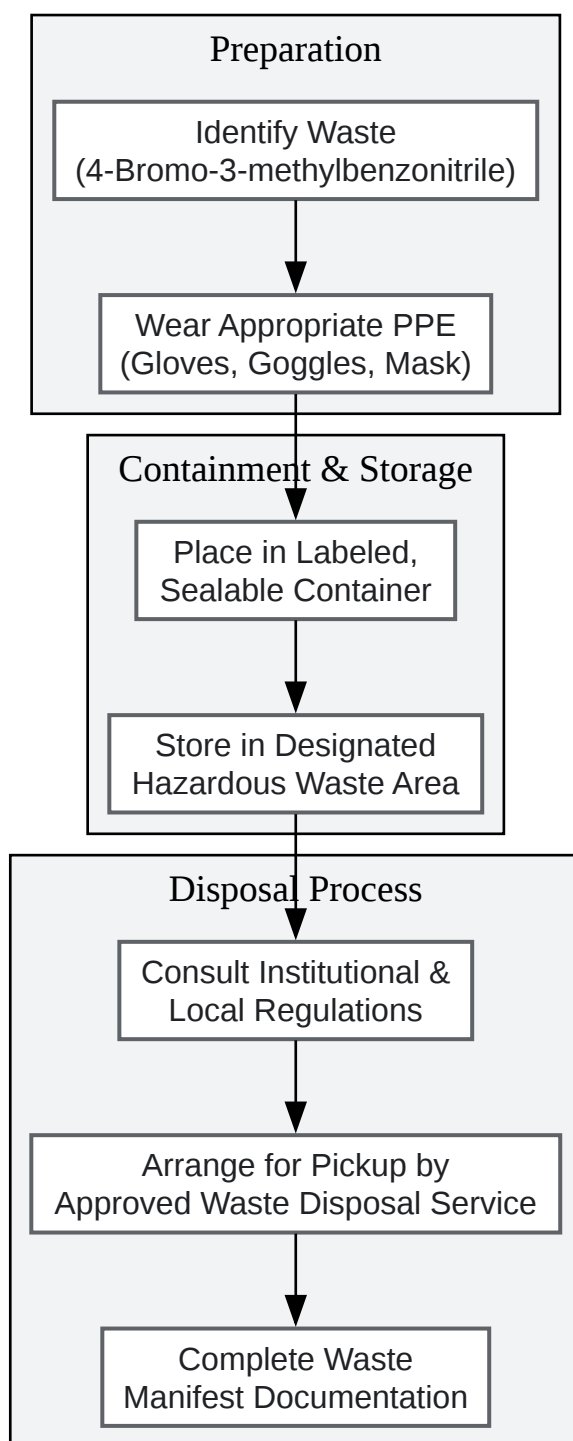
- Appropriate Personal Protective Equipment (PPE): N95 dust mask, chemical-resistant gloves, and eye shields.^[1]
- Sealable, labeled, and compatible waste container.
- Access to your institution's Environmental Health and Safety (EHS) department guidelines.

Procedure:

- Waste Identification and Segregation:
 - Isolate waste **4-Bromo-3-methylbenzonitrile** from other laboratory waste streams to prevent unintentional reactions.
 - This includes any contaminated materials such as gloves, weighing papers, or absorbent pads.
- Containerization:
 - Place the chemical waste into a designated, leak-proof container that is compatible with halogenated organic compounds.
 - Ensure the container is clearly and accurately labeled with the full chemical name: "**4-Bromo-3-methylbenzonitrile**" and the appropriate hazard symbols.
- Storage:
 - Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong bases, alcohols, amines, and metals.

- The storage location should be a designated satellite accumulation area for hazardous waste.
- Consultation and Documentation:
 - Contact your institution's EHS department to schedule a waste pickup.
 - Complete all required waste disposal forms as per your institution's and local regulations. This documentation is critical for tracking hazardous waste from generation to final disposal.
- Disposal:
 - The chemical waste must be disposed of through an approved waste disposal plant.^[3]^[4] Chemical waste generators are required to consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.^[3]

Disposal Workflow



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Caption: Workflow for the safe disposal of **4-Bromo-3-methylbenzonitrile**.

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